

Application Notes and Protocols for Wofasteril in a Mycology Laboratory

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Compound of Interest

Compound Name: **Wofasteril**

Cat. No.: **B1220858**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidance on the appropriate concentration and contact time for **Wofasteril**, a peracetic acid-based disinfectant, for effective decontamination in a mycology laboratory setting. Adherence to these protocols is crucial for maintaining aseptic conditions and ensuring the safety of laboratory personnel.

Introduction to Wofasteril

Wofasteril is a broad-spectrum disinfectant with potent fungicidal, sporicidal, bactericidal, and virucidal activity. Its active ingredient, peracetic acid (PAA), functions as a powerful oxidizing agent that denatures proteins, disrupts cell wall permeability, and oxidizes sulfhydryl and sulfur bonds in proteins and enzymes.^[1] This mode of action ensures rapid and effective killing of a wide range of microorganisms, including resilient fungal spores. **Wofasteril** is effective even at low temperatures and maintains its efficacy in the presence of organic matter, although higher concentrations may be required.^{[1][2]} It is considered environmentally friendly as it decomposes into acetic acid, oxygen, and water.

Quantitative Data: Recommended Concentrations and Contact Times

The following tables summarize the recommended **Wofasteril** (peracetic acid) concentrations and contact times for achieving fungicidal and sporicidal activity against common laboratory

contaminants.

Table 1: Fungicidal Activity of Peracetic Acid

| Fungal Species | PAA Concentration (ppm) | Contact Time | Notes |
|---------------------------------|-------------------------|---|--|
| Aspergillus niger | 200 - 500 | < 5 minutes | In the presence of organic matter. [1] |
| Aspergillus flavus | 200 - 500 | < 5 minutes | In the presence of organic matter. [1] |
| Penicillium digitatum (conidia) | 72 mg/L (72 ppm) | 8 minutes (480 s) | At ambient temperature. [3] |
| 108 mg/L (108 ppm) | 2 minutes (120 s) | At ambient temperature. [3] | |
| 216 mg/L (216 ppm) | 30 seconds | At ambient temperature. [3] | |
| Yeasts (general) | < 100 | < 5 minutes | In the absence of organic matter. [1] |

Table 2: Sporicidal Activity of Peracetic Acid

| Spore Type | PAA Concentration (ppm) | Contact Time | Notes |
|----------------------------|---------------------------------|--|---|
| Bacterial Spores (general) | 500 - 10,000 (0.05% - 1%) | 15 seconds - 30 minutes | Wide range depending on species and conditions. [1] |
| Bacillus Spores | 17,500 (1.75%) | Not specified | Wofasteril® SC super achieved ≥ 5 log10 reduction. [4] |
| 20,000 (2%) | Not specified | Wofasteril® is a proven disinfectant for bacterial spores. [4] | |
| Fungal Spores (general) | 75 - 150 | Reduced development | Compromised external cuticle structure. [5] |
| 300 | Micro fragmentation of membrane | Compromised egg quality in a poultry study. [5] | |

Note: The efficacy of peracetic acid is influenced by factors such as temperature, pH, presence of organic matter, and the specific fungal species and life stage (e.g., spores vs. vegetative cells).[\[1\]](#)[\[6\]](#) It is recommended to validate the chosen concentration and contact time for specific laboratory conditions and target organisms.

Experimental Protocols

The following are detailed protocols for common disinfection procedures in a mycology laboratory using **Wofasteril**.

Routine Surface Disinfection (Benchtops, Biosafety Cabinets, Incubators)

This protocol is for the routine disinfection of non-porous surfaces.

Materials:

- **Wofasteril** concentrate
- Distilled or deionized water
- Appropriate personal protective equipment (PPE): gloves, lab coat, safety glasses
- Sterile, lint-free wipes or cloths
- Spray bottle

Protocol:

- Preparation of Working Solution:
 - Consult the manufacturer's instructions for the specific **Wofasteril** product to prepare a working solution with the desired peracetic acid concentration (e.g., 500 - 1000 ppm for general use).
 - Always add the **Wofasteril** concentrate to water, not the other way around, to minimize splashing of the concentrate.
 - Prepare the working solution fresh daily.
- Surface Preparation:
 - Remove any large debris or visible soil from the surface.
 - Clean the surface with a suitable laboratory detergent and rinse with water if necessary.
- Application of **Wofasteril**:
 - Thoroughly wet the surface with the **Wofasteril** working solution using a spray bottle or sterile wipes.
 - Ensure the entire surface remains wet for the required contact time (a minimum of 5-10 minutes is recommended for fungicidal activity).
- Post-Application:

- Allow the surface to air dry. Rinsing is typically not necessary as **Wofasteril** decomposes into non-toxic byproducts.

Disinfection of Laboratory Equipment

This protocol is for the disinfection of non-autoclavable equipment.

Materials:

- **Wofasteril** working solution (1000 - 2000 ppm)
- Immersion tray or container
- PPE
- Sterile water for rinsing (optional)

Protocol:

- Pre-cleaning:
 - Disassemble equipment if possible.
 - Thoroughly clean all surfaces of the equipment with a laboratory detergent to remove any organic load.
 - Rinse with water to remove detergent residue.
- Immersion:
 - Completely immerse the cleaned equipment in the **Wofasteril** working solution.
 - Ensure there are no air bubbles trapped on the surfaces.
 - Allow the equipment to soak for the recommended contact time (e.g., 15-30 minutes).
- Rinsing and Drying:
 - Remove the equipment from the disinfectant solution using sterile forceps.

- If required, rinse the equipment with sterile distilled water to remove any residual disinfectant.
- Allow the equipment to air dry in a sterile environment (e.g., a laminar flow hood).

Fungal Spill Decontamination

This protocol outlines the procedure for safely cleaning and disinfecting a spill of fungal culture.

Materials:

- **Wofasteril** working solution (2000 - 5000 ppm)
- Absorbent material (e.g., paper towels)
- Forceps
- Biohazard bag
- PPE (including a respirator if a large amount of spores may be aerosolized)

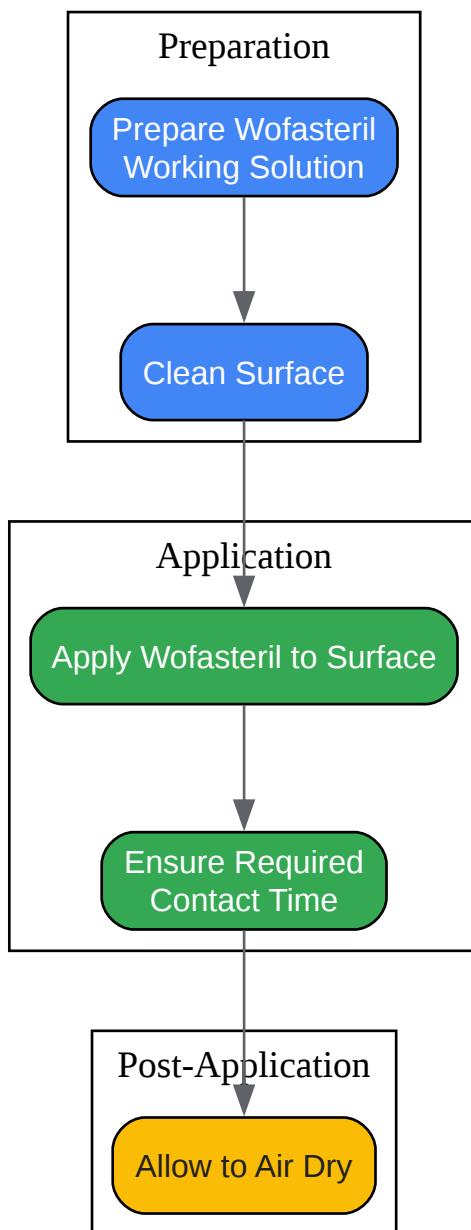
Protocol:

- Containment:
 - Immediately alert others in the area.
 - Restrict access to the spill area.
 - If the spill is in a biosafety cabinet, keep the cabinet running.
- Application of Disinfectant:
 - Gently cover the spill with absorbent material to prevent splashing.
 - Carefully pour the high-concentration **Wofasteril** working solution over the absorbent material, starting from the outside of the spill and working inwards.
 - Ensure the spill is completely saturated with the disinfectant.

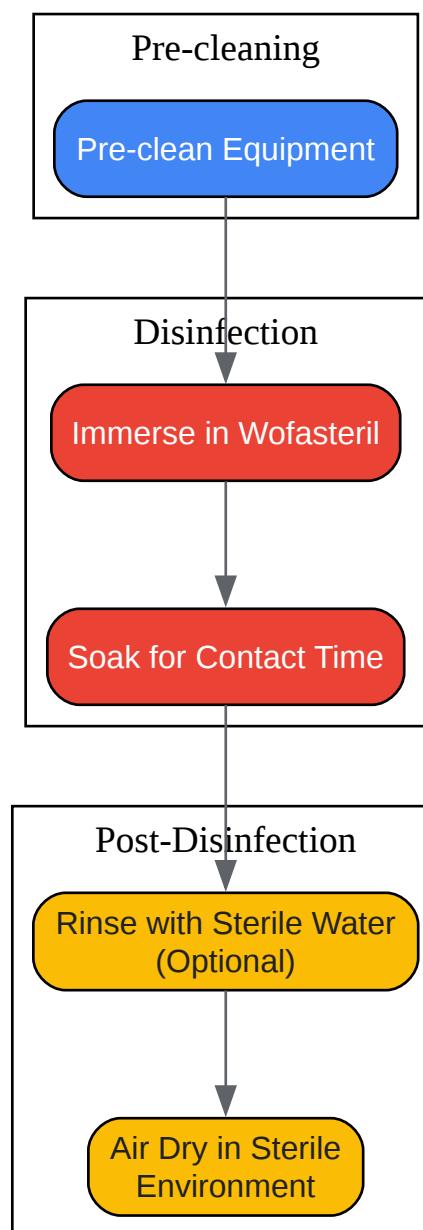
- Contact Time:
 - Allow a contact time of at least 30 minutes to ensure complete inactivation of fungal spores.
- Cleanup:
 - Using forceps, carefully pick up the absorbent material and place it in a biohazard bag.
 - Wipe the spill area again with fresh **Wofasteril** solution.
- Final Disinfection:
 - Disinfect the entire area, including any potentially contaminated surfaces, with the **Wofasteril** solution as per the routine surface disinfection protocol.
- Disposal:
 - Dispose of all contaminated materials in accordance with institutional biohazard waste disposal procedures.

Visualizations

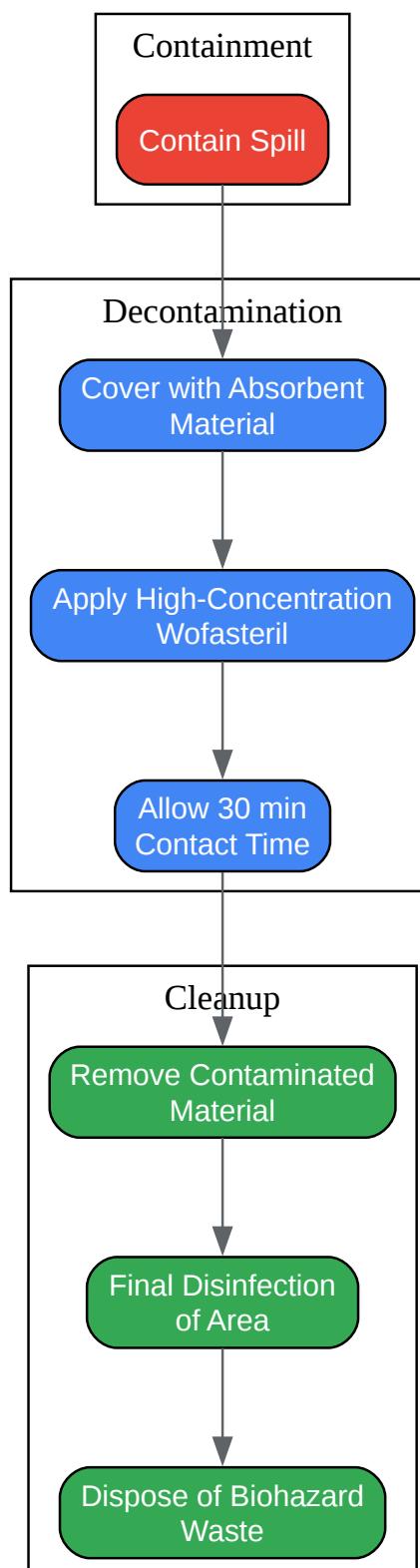
The following diagrams illustrate the experimental workflows described above.

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Caption: Workflow for Routine Surface Disinfection.

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Caption: Workflow for Equipment Disinfection.



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